

HDTMS long-term hydrophobic performance

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Hexadecyltrimethoxysilane

CAS No.: 16415-12-6

Cat. No.: S704468

Get Quote

HDTMS Long-Term Performance Data

The table below summarizes quantitative data on HDTMS performance from recent studies.

Application/Base Material	Initial Contact Angle (°)	Performance After Aging Test	Test Conditions (Duration & Type)	Key Finding on Long-Term Stability
PVDF-SiO2 Hollow Fiber Membrane [1] [2]	N/A	CO2 mass transfer flux decrease of only 3% [1] [2]	20 days; continuous CO2 absorption with DEA absorbent [1] [2]	SiO2 nanoparticles prevent pore wetting and structural damage, ensuring stable flux [1] [2].
PDMS(O)/HDTMS Anti-icing Coating [3]	163	Maintained superhydrophobicity (SA <1°) [3]	Mechanical abrasion, acid/base, UV, icing/thawing cycles [3]	Synergy between micro-nanostructure and HDTMS provides durable icephobicity [3].
Diatomite/Epoxy Coating [4]	147.5	Maintained hydrophobicity [4]	0-1000 cm abrasion test; 4h in acid/alkali solution [4]	Coating connected via poly-HDTMS shows excellent wear and chemical resistance [4].

Application/Base Material	Initial Contact Angle (°)	Performance After Aging Test	Test Conditions (Duration & Type)	Key Finding on Long-Term Stability
Silica Sol-Chitosan-Cotton Fabric [5]	151.7	129.5	30 days immersion in aquas media (pH 7.4) [5]	Contact angle decrease indicates some coating hydrolysis/loss in aqueous biological environments [5].

Detailed Experimental Protocols

Here are the methodologies for key experiments demonstrating HDTMS's long-term stability.

Fabrication of Superhydrophobic Hollow Fiber Membranes for CO₂ Absorption [1] [2]

This protocol is for creating PVDF-SiO₂-HDTMS hollow fiber membranes with exceptional operational stability.

- **Key Materials:**

- PVDF polymer pellets
- Nano-SiO₂ particles (50 nm, hydrophilic)
- **Hexadecyltrimethoxysilane (HDTMS)**
- N-methyl-2-pyrrolidone (NMP)
- Ammonia water
- Diethanolamine (DEA)

- **Fabrication Workflow:**

- **Step 1 – Dehydrofluorination:** Dissolve dehydrated PVDF in a mixture of NMP, ammonia, and water at 60°C. This introduces reactive oxygen-containing groups onto the PVDF chains [1] [2].
- **Step 2 – SiO₂ Incorporation:** Add SiO₂ nanoparticles to the solution. The hydroxyl groups on the PVDF chains form bonds with the hydroxyl groups on the SiO₂ surface, creating a PVDF-

SiO₂ composite [1] [2].

- **Step 3 – HDTMS Grafting:** Add HDTMS to the polymer solution. It hydrolyzes and undergoes polycondensation, grafting the long hexadecyl chains onto the PVDF-SiO₂, providing low surface energy [1] [2].
- **Step 4 – Fiber Spinning:** Fabricate the hollow-fiber membranes using a dry-jet wet-spinning phase-inversion process with the prepared dope [1] [2].

- **Long-Term Performance Test:**

- **Setup:** A membrane contactor module with gas and liquid flowing on opposite sides.
- **Gas:** Mixed CO₂/N₂ (19/81, v/v) at 20 mL/min.
- **Absorbent Liquid:** 1 mol/L DEA at 50 mL/min.
- **Measurement:** Monitor the mass transfer flux of CO₂ over 20 days [1] [2].

Preparation of Hydrophobic Modified Diatomite Coatings for Oil-Water Separation [4]

This method details creating a durable, HDTMS-based coating on various substrates.

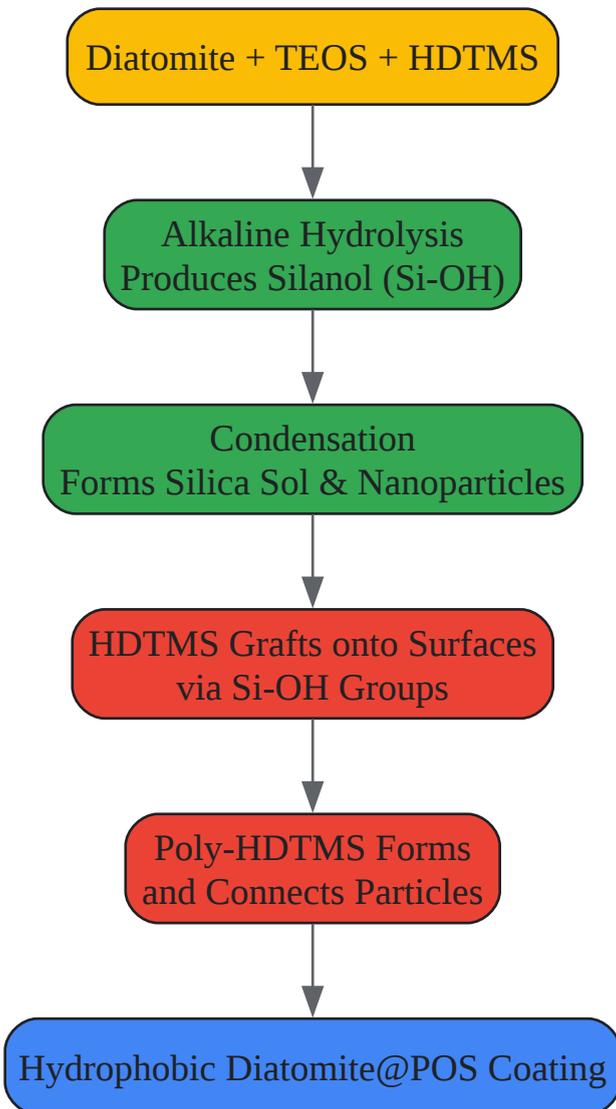
- **Key Materials:**

- Diatomite
- Tetraethoxysilane (TEOS)
- **Hexadecyltrimethoxysilane (HDTMS)**

- **Modification Mechanism & Workflow:**

- Hydrolyze TEOS under alkaline conditions to form a silica sol covered with hydroxyl groups [4].
- React HDTMS with the hydroxyl groups on the silica sol and the raw diatomite. The long alkyl chain of HDTMS provides hydrophobicity [4].
- The remaining HDTMS molecules dehydrate and polycondense to form poly-HDTMS, which connects and covers the powder particles, making the surface organic and hydrophobic [4].
- The modified diatomite (Diatomite@POS) is mixed with epoxy resin (EP) in a 7:5 mass ratio and applied to substrates (e.g., ceramic, sponge) via a spraying suspension method [4].

The following diagram illustrates the core chemical modification process:



[Click to download full resolution via product page](#)

Troubleshooting FAQs

Q1: The hydrophobic performance of my HDTMS-coated surface degrades quickly under mechanical stress. What can I do?

- **A:** The degradation is likely due to the loss of the micro/nanoscale roughness or the coating itself. To improve durability:
 - **Incorporate a Binder:** Use a robust matrix like epoxy resin (EP) to anchor the HDTMS-modified particles, as demonstrated with Diatomite@POS/EP coatings [4].

- **Create an Interpenetrating Network:** Follow the PDMS(O)/HDTMS method, where a porous PDMS template is modified with HDTMS. This creates a synergistic effect between the structure and the chemical, enhancing mechanical strength [3].
- **Covalently Bond the Layer:** In composite membranes, the grafting of HDTMS onto a PVDF-SiO₂ matrix creates strong covalent bonds that resist mechanical and chemical erosion [1] [2].

Q2: My HDTMS-treated material loses hydrophobicity in aqueous or alkaline environments. How can I improve chemical resistance?

- **A:** Alkaline liquids can erode polymer matrices and hydrolyze the siloxane bonds of HDTMS. Solutions include:
 - **Use a Protective Inorganic Layer:** Incorporating hydrophobic SiO₂ nanoparticles into a PVDF-HDTMS membrane significantly protected the polymer from alkaline chemical absorbents, preventing pore wetting and performance decay [1] [2].
 - **Ensure Complete Reaction & Curing:** Incomplete polycondensation of HDTMS can leave unstable bonds. Ensure the hydrolysis and condensation reactions of HDTMS are given sufficient time and correct catalytic conditions to complete, forming a stable polysiloxane network [4].

Q3: Why does the water contact angle decrease after long-term immersion in a neutral aqueous solution?

- **A:** This is observed in biomedical contexts (e.g., coated fabrics in aquas media). The gradual decrease in contact angle suggests a slow hydrolysis or physical desorption of the HDTMS-based coating over time [5]. For applications requiring long-term stability in aqueous environments, it is critical to:
 - **Ensure Strong Substrate Bonding:** Maximize the covalent grafting between HDTMS and the substrate's hydroxyl groups.
 - **Consider a Hermetic Top Layer:** Applying an additional, stable protective layer could help shield the HDTMS from direct water contact.

Key Takeaways for Experimental Design

To ensure the long-term hydrophobic performance of HDTMS in your experiments, focus on these two principles:

- **Build a Durable Micro/Nanostructure:** The superb hydrophobicity of HDTMS relies on both low surface energy and surface roughness. Use nanoparticles (e.g., SiO₂) or sacrificial templates (e.g.,

candle soot) to create a stable hierarchical structure that is resistant to wear and chemical attack [1] [3].

- **Maximize Covalent Grafting:** The stability of the HDTMS layer depends on the strength of its bond to the substrate. Ensure the surface has ample reactive groups (e.g., -OH) and that reaction conditions (catalyst, temperature, time) are optimized for complete hydrolysis and polycondensation of HDTMS [1] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Long stability of PVDF-SiO₂- term composite hollow fiber... HDTMS [pmc.ncbi.nlm.nih.gov]
2. Long-term stability of PVDF-SiO₂- HDTMS composite hollow fiber... [nature.com]
3. Transparent and durable PDMS(O)/ HDTMS anti-icing surfaces... | CoLab [colab.ws]
4. Preparation and mechanism of hydrophobic modified... | CoLab [colab.ws]
5. Study on the Hydrophobicity and Antibacterial Activity of Silica... [journals.uni-lj.si]

To cite this document: Smolecule. [HDTMS long-term hydrophobic performance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b704468#hdtms-long-term-hydrophobic-performance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com